

An In-depth Technical Guide on 3-Allyl-4,5-dimethoxybenzoic acid

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Compound of Interest

Compound Name: 3-Allyl-4,5-dimethoxybenzoic acid

CAS No.: 647855-45-6

Cat. No.: B1277813

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Disclaimer: Publicly available scientific literature and databases contain limited specific information regarding the chemical and biological properties of **3-Allyl-4,5-dimethoxybenzoic acid**. This guide summarizes the available data for the specified compound and provides supplementary information on structurally related molecules to offer potential insights. The properties and activities of these related compounds are not directly transferable to **3-Allyl-4,5-dimethoxybenzoic acid** and should be considered for contextual purposes only.

Introduction

3-Allyl-4,5-dimethoxybenzoic acid is a substituted benzoic acid derivative. Its structure features a benzene ring with an allyl group at position 3, and two methoxy groups at positions 4 and 5, along with a carboxylic acid group at position 1. The presence of these functional groups suggests potential for a range of chemical reactions and biological activities. However, dedicated research on this specific molecule is scarce. This document aims to provide a comprehensive overview of the known information and to extrapolate potential characteristics based on analogous compounds.

Chemical Properties of 3-Allyl-4,5-dimethoxybenzoic acid

The primary available data for **3-Allyl-4,5-dimethoxybenzoic acid** is its basic molecular information.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O ₄	Santa Cruz Biotechnology[1]
Molecular Weight	222.24 g/mol	Santa Cruz Biotechnology[1]

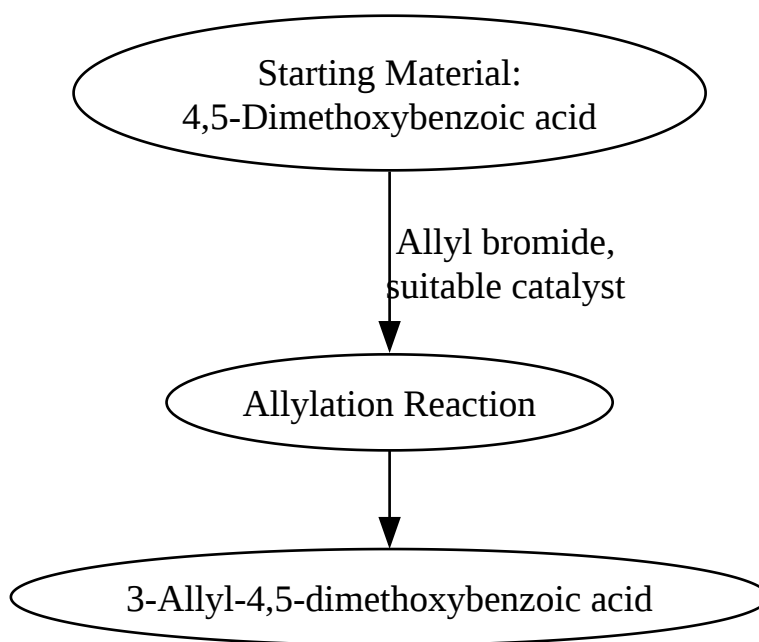
Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **3-Allyl-4,5-dimethoxybenzoic acid** is not readily available in the searched scientific literature. However, based on the analysis of related compounds, the following characteristic signals can be anticipated:

- ¹H NMR: Signals corresponding to the allyl group (a doublet for the CH₂ group and a multiplet for the CH group), methoxy groups (singlets), and aromatic protons (singlets or doublets).
- ¹³C NMR: Resonances for the carboxylic acid carbon, aromatic carbons, methoxy carbons, and the carbons of the allyl group.
- IR Spectroscopy: Characteristic absorption bands for the carboxylic acid O-H and C=O stretching, C-O stretching of the methoxy groups, and C=C stretching of the allyl group and the aromatic ring.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound.

Synthesis of 3-Allyl-4,5-dimethoxybenzoic acid

A specific, detailed experimental protocol for the synthesis of **3-Allyl-4,5-dimethoxybenzoic acid** was not found in the reviewed literature. However, a plausible synthetic route can be conceptualized based on standard organic chemistry reactions.



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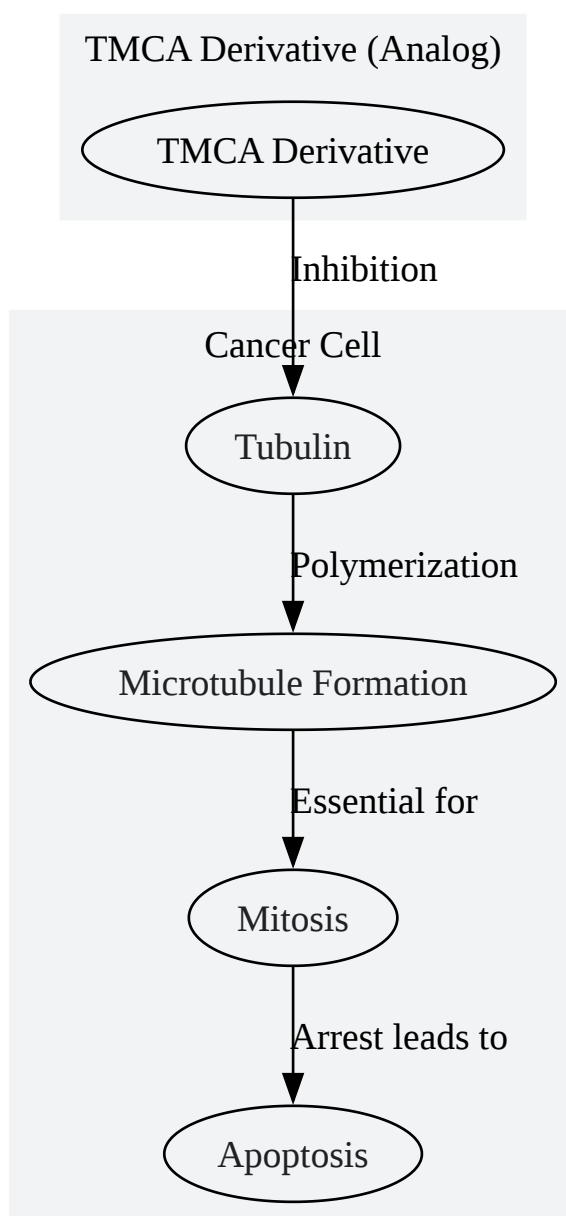
Experimental Protocol (Hypothetical):

A potential synthesis could involve the direct allylation of 4,5-dimethoxybenzoic acid. This would likely require a catalyst to facilitate the electrophilic substitution of the allyl group onto the aromatic ring. The reaction conditions, including the choice of solvent, temperature, and catalyst, would need to be optimized to achieve a good yield and selectivity for the desired product. Purification would likely be carried out using techniques such as column chromatography or recrystallization.

Biological Activity and Signaling Pathways

There is no specific information in the searched literature regarding the biological activity or the mechanism of action of **3-Allyl-4,5-dimethoxybenzoic acid**. However, studies on structurally similar compounds, such as derivatives of 3,4,5-trimethoxycinnamic acid (TMCA), have shown a wide range of pharmacological effects. These derivatives have been investigated for their potential as antitumor, antiviral, and central nervous system (CNS) agents.^[2]

The biological activity of these related compounds is often attributed to their ability to interact with specific cellular targets. For instance, some TMCA derivatives have been shown to inhibit tubulin polymerization, a critical process in cell division, leading to their anticancer effects.



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This diagram illustrates a potential mechanism of action for compounds structurally related to **3-Allyl-4,5-dimethoxybenzoic acid**. It is important to emphasize that this is a hypothetical pathway for the target compound and would require experimental validation.

Quantitative Data from Related Compounds

To provide a framework for potential properties, the following table summarizes key data for 3,5-dimethoxybenzoic acid, a structurally related compound.

Property	Value	Compound	Source
Molecular Formula	C ₉ H ₁₀ O ₄	3,5-Dimethoxybenzoic acid	PubChem[3]
Molecular Weight	182.17 g/mol	3,5-Dimethoxybenzoic acid	PubChem[3]
Melting Point	178-180 °C	3,5-Dimethoxybenzoic acid	Sigma-Aldrich

Conclusion

While **3-Allyl-4,5-dimethoxybenzoic acid** is commercially available, it remains a largely uncharacterized compound in the public scientific domain. This guide has presented the limited available information and has drawn parallels with structurally similar molecules to infer potential chemical and biological properties. The provided synthetic route and signaling pathway are hypothetical and intended to serve as a starting point for future research. Further experimental investigation is necessary to elucidate the precise chemical characteristics, biological activities, and therapeutic potential of **3-Allyl-4,5-dimethoxybenzoic acid**. Researchers and drug development professionals are encouraged to undertake studies to fill the existing knowledge gap for this intriguing molecule.

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References

- 1. scbt.com [scbt.com]
- 2. Research progress in the biological activities of 3,4,5-trimethoxycinnamic acid (TMCA) derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 3,5-Dimethoxybenzoic Acid | C₉H₁₀O₄ | CID 14332 - PubChem [pubchem.ncbi.nlm.nih.gov]

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